

YM-155 (Sepantronium Bromide): Technical Monograph & Experimental Guide

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Compound of Interest

Compound Name: YM-155 hydrochloride

CAS No.: 355406-09-6

Cat. No.: B1602956

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Core Directive & Executive Summary

Compound Identity: YM-155 (Sepantronium Bromide) Primary Target: Survivin (BIRC5) Promoter / SLC35F2-mediated DNA Damage Chemical Class: Imidazolium-based small molecule^[1]

The "Survivin Paradox" & Critical Warning: For years, YM-155 was marketed simply as a "survivin inhibitor." However, recent high-fidelity data reveals a dual mechanism. While it suppresses survivin transcription, its cytotoxicity is strictly dependent on the solute carrier transporter SLC35F2.

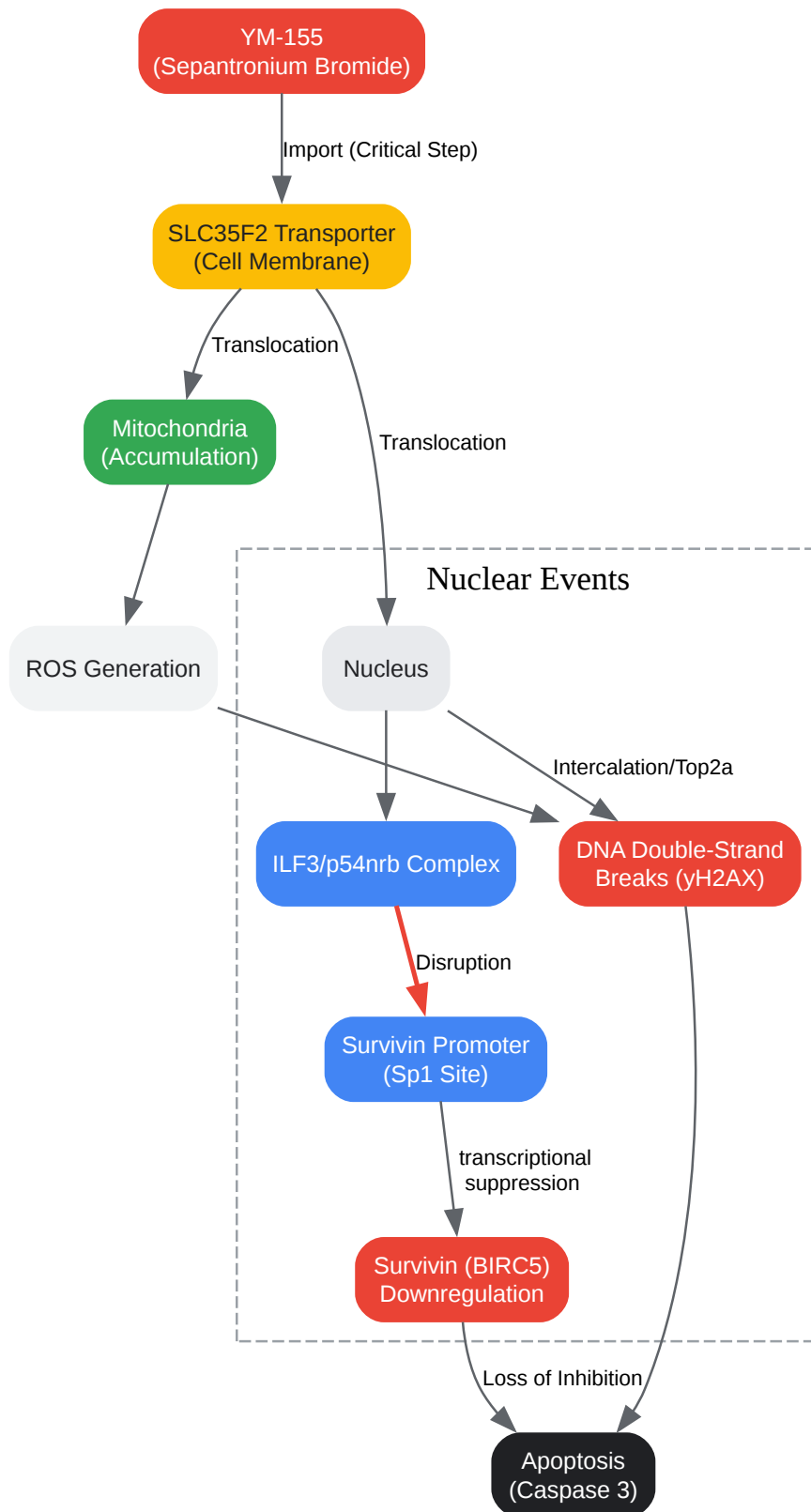
- **Crucial Insight:** If your cell line does not express SLC35F2, YM-155 will not enter the cell effectively, rendering it resistant regardless of survivin levels. This guide integrates this biomarker dependency into all experimental protocols.

Mechanism of Action: The SLC35F2 "Trojan Horse"

YM-155 operates via a unique "import-dependent" mechanism. Unlike standard chemotherapy, its entry is gated.

- **Cellular Entry (The Gatekeeper):** YM-155 is a substrate for SLC35F2, a solute carrier normally transporting nucleotide sugars. High SLC35F2 expression correlates perfectly with YM-155 sensitivity (nanomolar IC50s).
- **Transcriptional Repression:** Once intracellular, YM-155 disrupts the binding of the transcription factor complex ILF3/p54nrb to the survivin promoter (Sp1 site). This shuts down BIRC5 transcription.
- **DNA Damage & ROS:** The cationic nature of YM-155 drives mitochondrial accumulation, generating Reactive Oxygen Species (ROS) and inducing DNA double-strand breaks (DSBs) in replicating cells.

Visualization: The YM-155 Signaling Axis



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Caption: Dual-action mechanism: SLC35F2-mediated entry leads to transcriptional suppression of survivin and mitochondrial ROS/DNA damage.

Physicochemical Properties & Handling Protocols

Stability Alert: YM-155 is chemically unstable at alkaline pH (>8.^[2]⁵) and degrades rapidly in phosphate-buffered saline (PBS). Do not store YM-155 in PBS.

Property	Specification	Protocol Note
MW	443.29 g/mol	--
Solubility (DMSO)	> 100 mM	Preferred for Stock (10 mM).
Solubility (Water)	~ 10 mM	Requires ultrasonication.
Stability	pH Sensitive	Degrades in basic buffers. ^[2] Use fresh media or acidic/neutral buffers.
Storage	-20°C (Desiccated)	Stable for >2 years as solid; <6 months as DMSO stock.

Stock Preparation Protocol

- Weighing: Weigh quantity in a static-free environment (hygroscopic tendency).
- Solvent: Dissolve in high-grade DMSO to create a 10 mM stock.
- Aliquot: Aliquot into light-protective amber tubes (20 µL - 50 µL) to avoid freeze-thaw cycles.
- Working Solution: Dilute directly into culture media immediately prior to use. Avoid intermediate dilution in PBS.

In Vitro Experimental Guide

A. Cell Sensitivity Profiling (SLC35F2 Stratification)

Before testing, verify if your cell line is "YM-155 Permissive" (High SLC35F2) or "Resistant" (Low SLC35F2).

Reference IC50 Values (72h Assay):

Cell Line	Tissue Origin	SLC35F2 Status	Approx. IC50 (nM)
PC-3	Prostate	High	2 - 10 nM
HeLa	Cervical	High	5 - 15 nM
A549	Lung	Moderate	10 - 50 nM
HUH7	Liver	Low	> 1000 nM (Resistant)

| MCF-7 | Breast | Moderate | 20 - 100 nM |

B. Western Blotting for Survivin (Time-Course Criticality)

Survivin has a short half-life (~30 mins). YM-155 inhibits transcription, so protein depletion takes time.

- Protocol: Treat cells with 10–100 nM YM-155.
- Harvest Points: 0h, 12h, 24h, 48h.
 - Note: 12h is often too early to see full depletion; 24h is optimal.
- Lysis: Use RIPA buffer with Protease Inhibitors.
- Control: Blot for cIAP1 or XIAP to prove specificity (YM-155 should not affect these significantly).

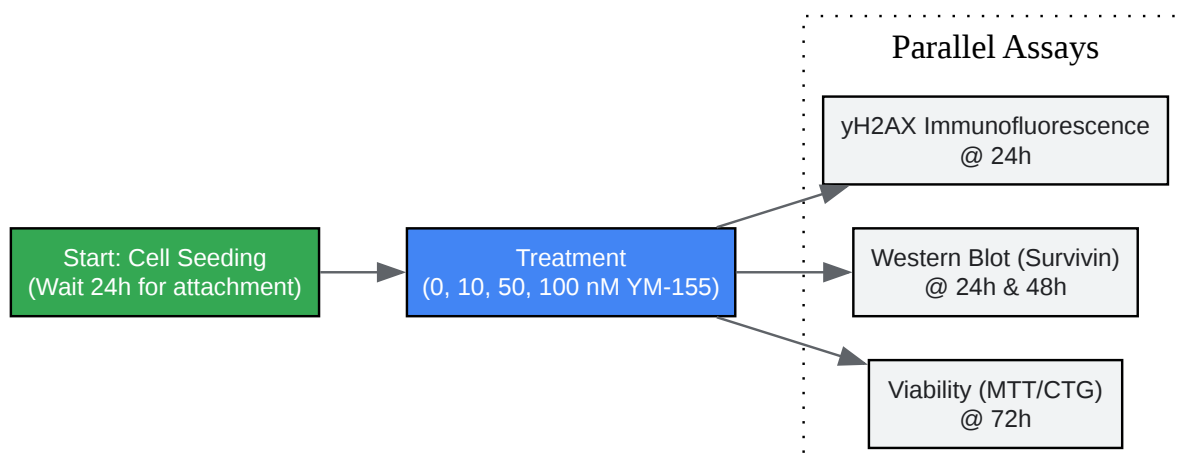
C. DNA Damage Assessment (γH2AX Foci)

Since YM-155 induces DNA damage in replicating cells:

- Seed: Cells on glass coverslips.
- Treat: 10 nM YM-155 for 24h.
- Fix: 4% Paraformaldehyde (15 min).

- Stain: Primary antibody anti-phospho-Histone H2A.X (Ser139).
- Expectation: Distinct nuclear foci in SLC35F2-positive cells only.

Experimental Workflow Diagram



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Caption: Standardized workflow for validating YM-155 efficacy across viability and mechanistic endpoints.

Clinical Context & Translational Failure

Despite promising preclinical data, YM-155 failed to demonstrate significant survival benefits in Phase II trials (e.g., in combination with Docetaxel for breast cancer).

The Scientific Post-Mortem:

- Rapid Clearance: YM-155 has a short plasma half-life and is cleared renally.
- Biomarker Mismatch: Trials often did not stratify patients by SLC35F2 expression. Patients with low transporter levels likely received no therapeutic dose intracellularly.
- Future Direction: Use as a payload in Antibody-Drug Conjugates (ADCs) or stratify patients based on SLC35F2 high/survivin high profiles.

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